

2,4-Diaminotoluene: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 2,4-Diaminotoluene

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Introduction

2,4-Diaminotoluene (2,4-TDA) is an aromatic organic compound with the chemical formula $C_7H_{10}N_2$.^{[1][2][3]} It is one of six possible isomers of diaminotoluene. This white to yellowish-tan crystalline solid is a crucial intermediate in the chemical industry, primarily recognized for its role in the production of toluene diisocyanate (TDI), a key component in the manufacture of polyurethanes.^{[1][2]} Beyond this primary application, 2,4-TDA is also utilized in the synthesis of various dyes and has been investigated for its biological and toxicological properties. This guide provides an in-depth technical overview of its molecular structure, chemical properties, synthesis, and biological interactions.

Molecular Structure and Formula

The molecular structure of **2,4-Diaminotoluene** consists of a toluene backbone (a benzene ring substituted with a methyl group) with two amino ($-NH_2$) groups attached at positions 2 and 4 of the aromatic ring. Its IUPAC name is 4-methylbenzene-1,3-diamine.^{[1][3]}

Caption: Molecular structure of **2,4-Diaminotoluene**.

Physicochemical Properties

A summary of the key physicochemical properties of **2,4-Diaminotoluene** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₀ N ₂	[1][3][4]
Molecular Weight	122.17 g/mol	[1][4][5]
Appearance	White to gray or brown crystalline solid	[1][2][5]
Melting Point	97-99 °C	[1][5]
Boiling Point	283-285 °C	[1]
Density	1.521 g/cm ³	[1]
Solubility	Soluble in water, alcohol, and ether.	[2][4]
CAS Number	95-80-7	[1][5]
IUPAC Name	4-methylbenzene-1,3-diamine	[1][3]

Synthesis of 2,4-Diaminotoluene

The primary industrial and laboratory method for the synthesis of **2,4-Diaminotoluene** is the catalytic hydrogenation of 2,4-dinitrotoluene.[1][2][4] A common laboratory-scale procedure involves the reduction of 2,4-dinitrotoluene using iron powder in an acidic medium.

Experimental Protocol: Laboratory Synthesis

Materials:

- 2,4-Dinitrotoluene
- Iron powder
- 50% Ethyl alcohol

- Concentrated Hydrochloric acid
- 95% Ethyl alcohol
- 6 N Sulfuric acid
- Saturated Sodium hydroxide solution

Procedure:

- In a 500-mL three-necked flask equipped with a reflux condenser and a mechanical stirrer, combine 45.5 g (0.25 mole) of 2,4-dinitrotoluene, 85 g (1.5 moles) of iron powder, and 100 mL of 50% (by weight) ethyl alcohol.[6]
- Heat the mixture to boiling on a water bath and initiate stirring.[6]
- Slowly add a solution of 5.2 mL (0.06 mole) of concentrated hydrochloric acid in 25 mL of 50% (by weight) ethyl alcohol.[6]
- After the addition is complete, continue to reflux the mixture for two hours.[6]
- While the mixture is still hot, filter to remove the iron. Rinse the reaction flask with two 50-mL portions of 95% ethyl alcohol and use this alcohol to wash the iron residue.[6]
- To the filtrate, add 84 mL of 6 N sulfuric acid to precipitate the normal sulfate of **2,4-diaminotoluene**.[6]
- Cool the mixture to 25°C and collect the precipitate by suction filtration.[6]
- Wash the product with two 25-mL portions of 95% ethyl alcohol and dry to a constant weight at 110°C.[6]
- To obtain the free base, dissolve 20 g of the **2,4-diaminotoluene** sulfate in 200 mL of water at 60°C. Cool the solution to 40°C and make it alkaline to litmus with a saturated sodium hydroxide solution.[6]
- The free **2,4-diaminotoluene** can then be extracted or isolated according to standard laboratory procedures.

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Caption: Workflow for the laboratory synthesis of **2,4-Diaminotoluene**.

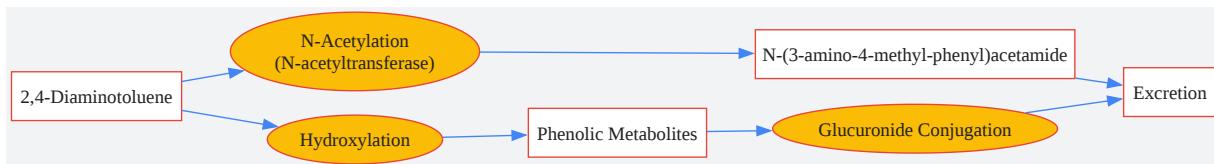
Major Applications

The predominant industrial application of **2,4-Diaminotoluene** is as a chemical intermediate in the production of toluene diisocyanate (TDI). TDI is a monomer used to manufacture flexible polyurethane foams, which are widely used in furniture, bedding, and automotive seating.[1][2] Additionally, 2,4-TDA serves as a precursor in the synthesis of various dyes for textiles, leather, and furs.[2] It has also been used in the production of impact resins, antioxidants, and as a photographic developer.[4]

Toxicology and Metabolism

2,4-Diaminotoluene is classified as a substance that may be carcinogenic to humans and should be handled with extreme caution.[7][8] Exposure can cause skin and eye irritation, and high levels of exposure can lead to methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced.[7]

The metabolism of **2,4-Diaminotoluene** in the body is a critical area of study for understanding its toxicity. A primary metabolic pathway is N-acetylation, where an acetyl group is added to one of the amino groups.[9] This process is catalyzed by N-acetyltransferase enzymes. The resulting mono-N-acetylated derivative, N-(3-amino-4-methyl-phenyl)acetamide, is a major metabolite.[9] Further metabolism can involve hydroxylation of the aromatic ring.[10]

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Caption: Simplified metabolic pathway of **2,4-Diaminotoluene**.

Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of **2,4-Diaminotoluene**.

- **¹H NMR Spectroscopy:** The proton NMR spectrum of **2,4-Diaminotoluene** typically shows signals corresponding to the aromatic protons, the methyl protons, and the amine protons. The chemical shifts and splitting patterns are characteristic of the substitution pattern on the benzene ring.[11]
- **Infrared (IR) Spectroscopy:** The IR spectrum of **2,4-Diaminotoluene** exhibits characteristic absorption bands for the N-H stretching of the primary amine groups, C-H stretching of the aromatic ring and the methyl group, and C=C stretching of the aromatic ring.[12]

This technical guide provides a foundational understanding of **2,4-Diaminotoluene** for professionals in research and development. Further investigation into its specific applications and biological interactions is encouraged for a more comprehensive knowledge base.

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